

Application Note: High-Sensitivity Identification of Somatostatin-28 Using Advanced Mass Spectrometry Methods

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Compound of Interest

Compound Name: Somatostatin 1-28

Cat. No.: B013108

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Abstract

This application note provides a comprehensive guide for the identification and characterization of somatostatin-28 (SST-28), a critical peptide hormone, using state-of-the-art mass spectrometry (MS) techniques. We present detailed protocols for sample preparation, followed by two primary analytical workflows: Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) and Liquid Chromatography-Electrospray Ionization Tandem Mass Spectrometry (LC-ESI-MS/MS). The methodologies are designed to provide researchers, scientists, and drug development professionals with a robust framework for the unambiguous identification of SST-28 in various biological matrices, and to facilitate the analysis of its potential post-translational modifications (PTMs).

Introduction to Somatostatin-28

Somatostatin is a key regulatory peptide hormone that exists in two primary bioactive forms: a 14-amino acid peptide (SST-14) and an N-terminally extended 28-amino acid version (SST-28). [1][2][3] Both are derived from the precursor protein, prosomatostatin.[3] SST-28 is the predominant form in the gastrointestinal tract and shares the biological activities of SST-14,

playing a crucial role in regulating endocrine and nervous system functions by inhibiting the secretion of various hormones, including growth hormone.[1][2][4]

The accurate identification and quantification of SST-28 are vital for understanding its physiological roles and for the development of therapeutic analogs. Mass spectrometry has emerged as the definitive analytical tool for this purpose due to its high sensitivity, specificity, and ability to provide detailed structural information.[5][6]

Molecular & Structural Information of Somatostatin-28:

Property	Value	Source
Amino Acid Sequence	SANSNPAMAPRERKAGCKNF FWKTFTSC	[1]
Molecular Formula	C137H207N41O39S3	[1]
Monoisotopic Mass	3146.4636994 Da	[1]
Average Mass	3148.6 g/mol	[1]
Key Structural Feature	Disulfide bridge between Cys(17) and Cys(28)	[4]

Experimental Design & Workflows

The successful identification of SST-28 by mass spectrometry hinges on a meticulously planned experimental workflow. This involves careful sample preparation to isolate and concentrate the peptide, followed by analysis using high-resolution mass spectrometers.

Below is a generalized workflow for SST-28 analysis:



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Sources

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- [2. usbio.net \[usbio.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 15-28-Somatostatin-28 CAS#: 38916-34-6 \[m.chemicalbook.com\]](#)
- [5. MALDI-TOF Mass Spectrometry - Creative Proteomics \[creative-proteomics.com\]](#)
- [6. Strategies for Post-Translational Modifications \(PTMs\) - Creative Proteomics Blog \[creative-proteomics.com\]](#)
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